Application Notes and Protocols for Negishi Coupling with SPhos Pd G4

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Compound of Interest

Compound Name:	*SPhos Pd G4*
Cat. No.:	*B12055538*

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These application notes provide a comprehensive overview of the substrate scope and detailed protocols for the Negishi cross-coupling reaction utilizing the advanced **SPhos Pd G4** precatalyst. This catalyst system is renowned for its high reactivity, broad functional group tolerance, and ease of handling, making it a valuable tool in the synthesis of complex organic molecules, particularly in the pharmaceutical and materials science sectors.

Introduction to SPhos Pd G4 in Negishi Coupling

The Negishi coupling, a palladium-catalyzed reaction between an organozinc reagent and an organic halide or triflate, is a powerful method for the formation of carbon-carbon bonds. The use of the SPhos ligand, a bulky and electron-rich biarylmonophosphine, in conjunction with a palladium source, has been shown to be highly effective for a wide range of substrates, including those that are traditionally challenging.

The **SPhos Pd G4** precatalyst represents a fourth-generation Buchwald precatalyst, offering significant advantages over earlier catalyst systems. These air- and moisture-stable complexes simplify reaction setup, as they do not require the in-situ generation of the active Pd(0) species

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from a separate palladium source and ligand. The G4 precatalyst is designed for rapid activation under mild conditions, leading to shorter reaction times and lower catalyst loadings.

Substrate Scope

The SPhos-ligated palladium catalyst system demonstrates a broad substrate scope in Negishi cross-coupling reactions. It is particularly effective for the coupling of functionalized and heterocyclic substrates.

Coupling of Aryl and Heteroaryl Halides with Organozinc Reagents

The **SPhos Pd G4** catalyst is highly efficient in coupling a variety of aryl and heteroaryl halides with different organozinc reagents. Below are representative examples of the substrate scope, demonstrating the versatility of the SPhos ligand in these transformations. While the following data was generated using a combination of a Pd(0) source and the SPhos ligand, the **SPhos Pd G4** precatalyst is expected to provide similar or superior results with the added benefit of operational simplicity.

Table 1: Negishi Coupling of Aryl Halides Bearing Acidic Protons with Organozinc Reagents using an SPhos-ligated Palladium Catalyst

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Entry	Aryl Halide	Organozinc Reagent	Product	Time (h)	Temp (°C)	Yield (%)
1	2-Amino-5-bromobenzoic acid methyl ester	4-Cyanophenylzinc iodide	2-Amino-5-(4-cyanophenyl)benzoic acid methyl ester	2	25	98
2	4-Bromo-2,6-dimethylaniline	4-Methoxyphenylzinc iodide	4'-(Methoxy)-3,5-dimethyl-[1,1'-biphenyl]-4-amine	2	25	87
3	2-Amino-5-bromobenzoic acid methyl ester	3-Cyanopropylzinc bromide	2-Amino-5-(3-cyanopropyl)benzoic acid methyl ester	2	25	98
4	4-Bromo-2,6-dimethylaniline	Ethyl 4-bromobutylzincate	Ethyl 4-(4-amino-3,5-dimethylphenyl)butanoate	2	25	73
5	N-(4-Bromophenyl)acetamide	4-Fluorobenzylzinc chloride	N-(4'-Fluoro-[1,1'-biphenyl]-4-yl)acetamide	1	25	88

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6	5-Bromo-1H-indole	4-Cyanophenylzinc iodide	5-(4-Cyanophenyl)-1H-indole	1	25	85
7	5-Bromo-1H-indole	4-Methoxyphenylzinc iodide	5-(4-Methoxyphenyl)-1H-indole	1	25	94
8	2-Bromo-6-methoxyphenol	4-Cyanophenylzinc iodide	3-(4-Cyanophenyl)-2-methoxyphenol	16	65	75
9	4-Bromo-2-fluorophenol	4-Methoxyphenylzinc iodide	3-Fluoro-4'-methoxy-[1,1'-biphenyl]-4-ol	16	65	81

Reaction Conditions: Generally, Pd(OAc)2 (1 mol %) and SPhos (2 mol %) were used as the catalyst system.

Scaled-Up Negishi Coupling with Knochel-Type Organozinc Reagents

The practicality of the SPhos-palladium catalyst system is demonstrated in scaled-up reactions, highlighting its potential for industrial applications.

Table 2: Scaled-Up Negishi Coupling of Aryl Halides with Knochel-Type Organozinc Reagents using an SPhos-ligated Palladium Catalyst

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Entry	Aryl Halide	Organozinc Reagent	Product	Time (h)	Yield (%)
1	N-(5-bromo-2-methylphenyl)acetamide	3-Cyanopropylzinc bromide	N-(5-(3-Cyanopropyl)-2-methylphenyl)acetamide	1.5	98
2	N-(5-bromo-2-methylphenyl)acetamide	Ethyl 4-bromobutylzincate	N-(5-(4-Ethoxycarbonylbutyl)-2-methylphenyl)acetamide	2.5	89
3	N-(5-bromo-2-methylphenyl)acetamide	4-Fluorobenzylzinc chloride	N-(5-(4-Fluorobenzyl)-2-methylphenyl)acetamide	2.0	91
4	N-(2-bromo-5-methoxyphenyl)acetamide	3-Cyanopropylzinc bromide	N-(2-(3-Cyanopropyl)-5-methoxyphenyl)acetamide	1.5	95
5	5-Bromo-2-methoxybenzamide	3-Cyanopropylzinc bromide	5-(3-Cyanopropyl)-2-methoxybenzamide	2.0	70

Reaction Conditions: Reactions were performed on a 30 mmol scale using Pd(OAc)2 (1 mol %) and SPhos (2 mol %). The organozinc reagent was added slowly over 120 minutes.

Experimental Protocols

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The following protocols provide a general framework for conducting Negishi coupling reactions using the **SPhos Pd G4** precatalyst. Optimization of reaction conditions such as solvent, temperature, and reaction time may be necessary for specific substrates.

General Protocol for Negishi Coupling of an Aryl Halide with an Organozinc Reagent

This protocol outlines a typical procedure for the coupling of an aryl halide with a commercially available or pre-formed organozinc reagent using **SPhos Pd G4**.

Materials:

- **SPhos Pd G4** precatalyst (0.5 - 2 mol%)
- Aryl halide (1.0 equiv)
- Organozinc reagent solution (e.g., 0.5 M in THF) (1.1 - 1.5 equiv)
- Anhydrous, degassed solvent (e.g., THF, 2-MeTHF, toluene)
- Standard laboratory glassware for inert atmosphere techniques (e.g., Schlenk line or glovebox)

Procedure:

- Reaction Setup: In a flame-dried Schlenk flask or vial under an inert atmosphere (e.g., argon or nitrogen), add the **SPhos Pd G4** precatalyst and the aryl halide.
- Solvent Addition: Add the anhydrous, degassed solvent to the flask.
- Addition of Organozinc Reagent: Slowly add the organozinc reagent solution to the reaction mixture via syringe at room temperature. For highly reactive substrates or large-scale reactions, cooling the reaction mixture to 0 °C before addition may be beneficial.
- Reaction Monitoring: Stir the reaction mixture at the desired temperature (typically ranging from room temperature to 80 °C). Monitor the progress of the reaction by a suitable analytical technique (e.g., TLC, GC/MS, or LC/MS).

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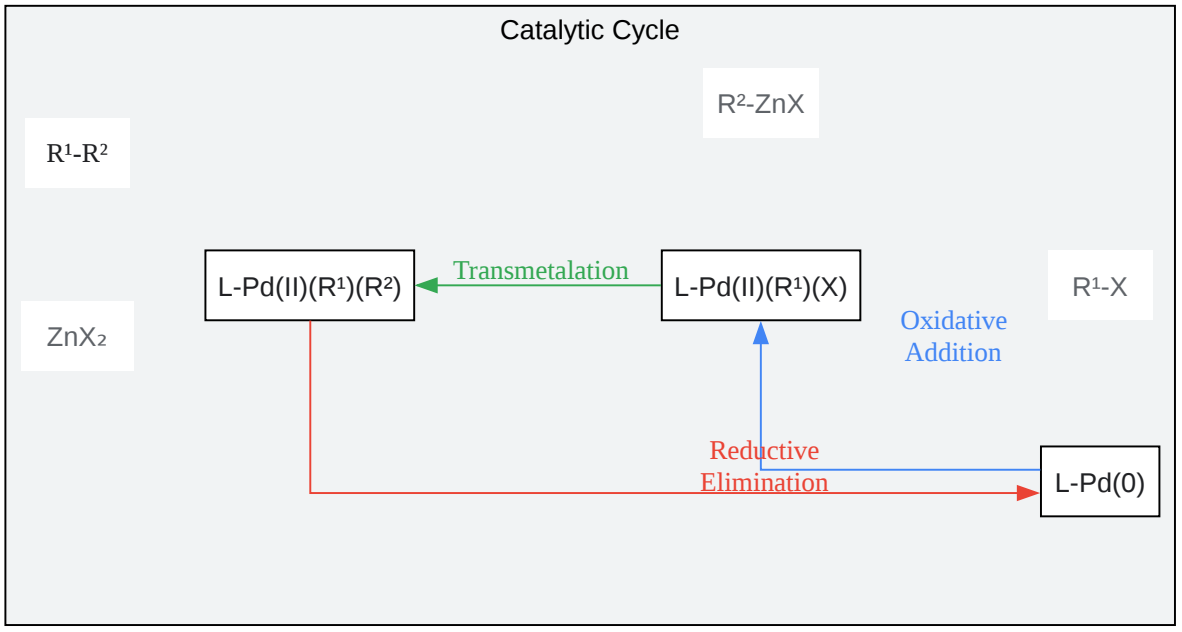
- Work-up: Upon completion, cool the reaction to room temperature and quench by the slow addition of a saturated aqueous solution of ammonium chloride (NH_4Cl).
- Extraction: Extract the aqueous layer with an organic solvent (e.g., ethyl acetate or diethyl ether). Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate or magnesium sulfate.
- Purification: Filter off the drying agent and concentrate the solution under reduced pressure. Purify the crude product by flash column chromatography on silica gel.

Visualizations

Catalytic Cycle of the Negishi Coupling

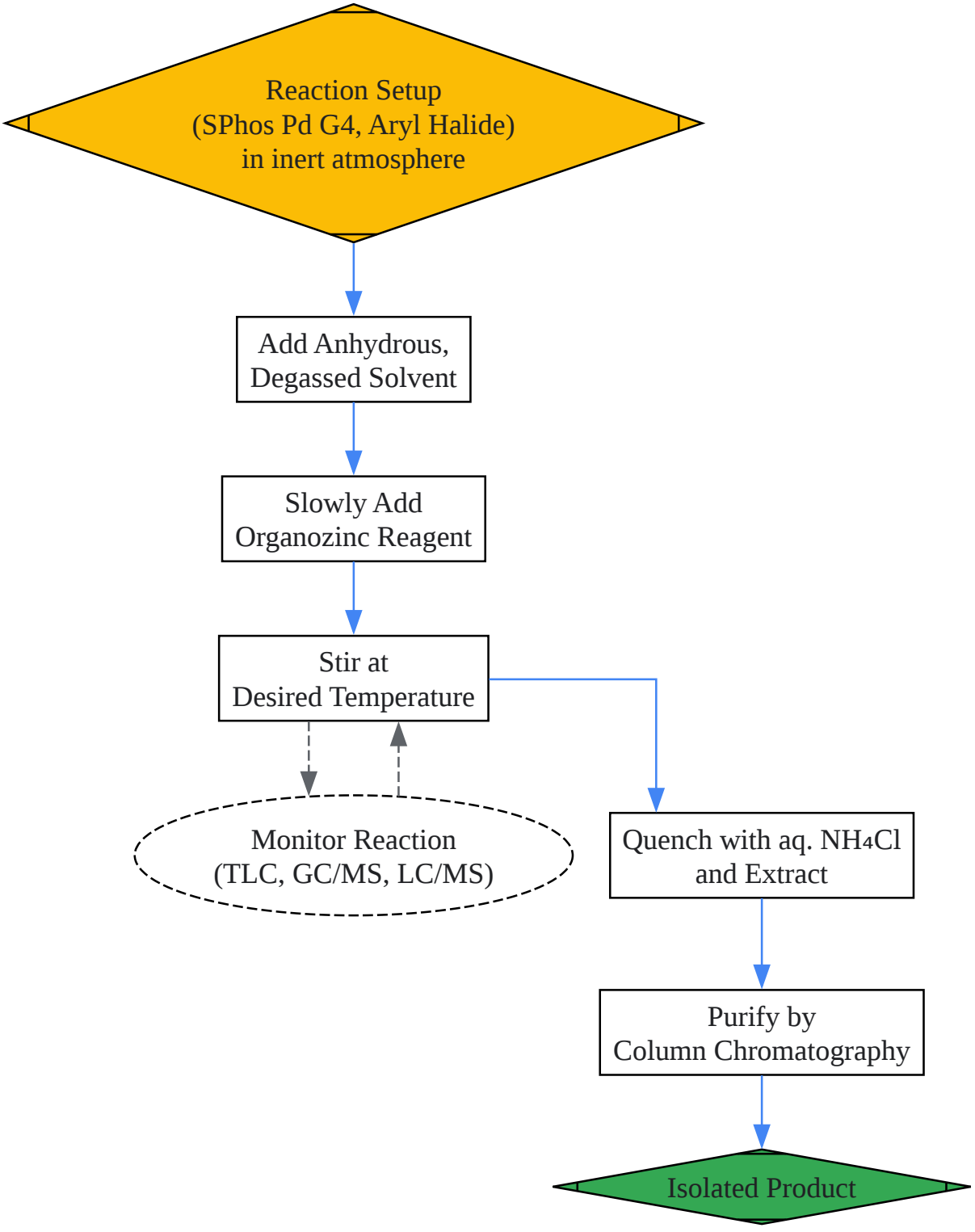
The generally accepted mechanism for the palladium-catalyzed Negishi coupling is depicted below. The **SPhos Pd G4** precatalyst readily enters the catalytic cycle by generating the active Pd(0) species.

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SPhos Pd G4 Structure

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